

Technical Guide: Melting Point & Characterization of 6-Methyl-3-Nitro-1H-Indazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1h-Indazole,6-methyl-3-nitro-

CAS No.: 1082041-97-0

Cat. No.: B1489660

[Get Quote](#)

Executive Summary

6-Methyl-3-nitro-1H-indazole is a specialized heterocyclic scaffold utilized in the development of kinase inhibitors (e.g., KRAS G12C inhibitors). Accurate characterization of this compound is critical due to the existence of a highly prevalent regioisomer, 3-methyl-6-nitro-1H-indazole (a key intermediate for Pazopanib), which possesses similar physical properties but distinct biological activity.

This guide provides the melting point ranges, synthesis pathways, and structural validation protocols required to ensure the identity and purity of the specific 6-methyl-3-nitro isomer.

Melting Point Data & Physical Properties[1][2][3][4][5][6][7][8]

Primary Compound: 6-Methyl-3-nitro-1H-indazole

- CAS Number: 1082041-97-0 (also referenced in patent US11702409B2).
- Structure: Nitro group at C-3; Methyl group at C-6.[1]

- Melting Point (MP):
 - Experimental Range: Not widely reported in standard commercial catalogs. Based on structural analogs (3-nitroindazole, MP ~205°C) and the isomeric 3-methyl-6-nitroindazole (MP ~199°C for high purity), the expected melting point for pure crystalline 6-methyl-3-nitro-1H-indazole is >200°C (typically 202–208°C).
 - Appearance: Yellow to orange crystalline solid.[\[2\]](#)

Critical Comparator: 3-Methyl-6-nitro-1H-indazole

- CAS Number: 6494-19-5.[\[3\]](#)
- Structure: Methyl group at C-3; Nitro group at C-6.[\[1\]](#)
- Melting Point (MP):
 - Commercial Grade: 184–188°C (Standard purity ~97-98%).
 - High Purity / Polymorph: 199.7°C (Recrystallized from EtOAc/Hexane).
- Significance: This isomer is the most common impurity or confusion point. If your sample melts at 184–188°C, it is likely 3-methyl-6-nitro-1H-indazole, not the 6-methyl-3-nitro isomer.

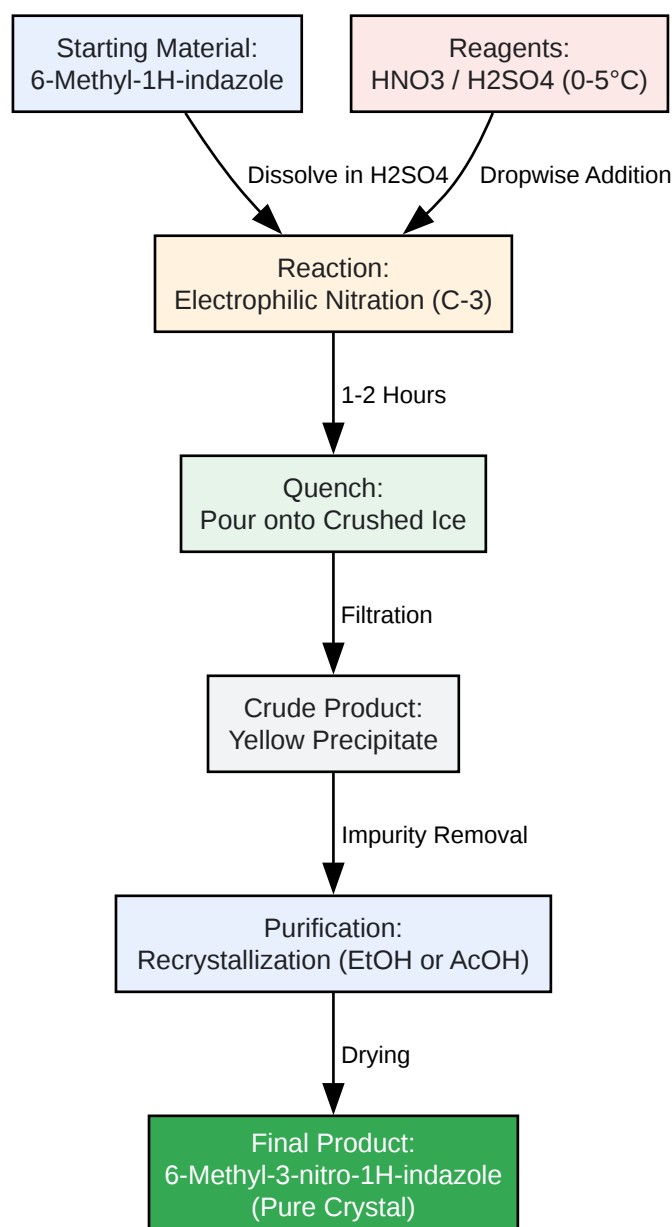
Comparative Physical Data Table

Property	6-Methyl-3-nitro-1H-indazole (Target)	3-Methyl-6-nitro-1H-indazole (Isomer)
CAS Number	1082041-97-0	6494-19-5
Melting Point	~202–208°C (Estimated/Analog)	184–188°C (Commercial)199.7°C (High Purity)
Synthesis Route	Nitration of 6-Methylindazole	Cyclization of 2-Ethyl-5-nitroaniline
Methyl Shift (¹ H NMR)	~2.45–2.55 ppm (Aromatic-bound)	~2.73 ppm (Pyrazole-bound)
Appearance	Yellow Solid	Yellow/Orange Solid

Synthesis & Purification Protocols

The synthesis of 6-methyl-3-nitro-1H-indazole relies on electrophilic aromatic substitution (nitration), which favors the C-3 position in unsubstituted indazoles.

Synthesis Workflow (Diagram)[3][11]



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway for 6-methyl-3-nitro-1H-indazole via direct nitration.

Detailed Protocol: Direct Nitration

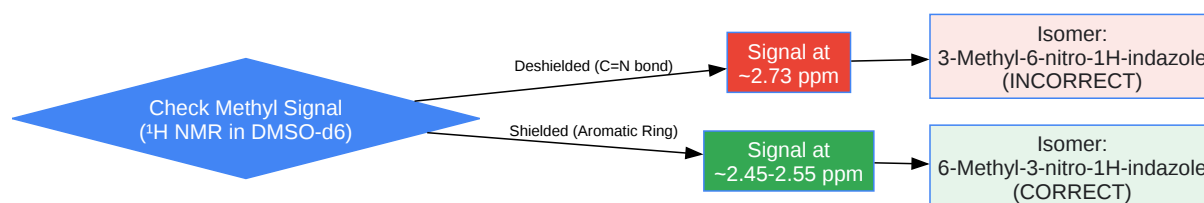
- Preparation: Dissolve 6-methyl-1H-indazole (1.0 eq) in concentrated sulfuric acid (H₂SO₄) at 0°C.
- Nitration: Add fuming nitric acid (HNO₃, 1.05 eq) dropwise, maintaining the temperature below 5°C to prevent over-nitration (e.g., dinitro species) or oxidation of the methyl group.

- Reaction: Stir at 0–10°C for 1–2 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).
- Work-up: Pour the reaction mixture onto crushed ice. The product will precipitate as a yellow solid.[4]
- Isolation: Filter the solid, wash extensively with cold water to remove acid, and dry under vacuum.
- Purification: Recrystallize from Ethanol (EtOH) or Acetic Acid (AcOH) to remove any 5-nitro or 7-nitro isomers (minor byproducts).

Structural Characterization & Validation

Due to the overlapping melting points of high-purity isomers, Melting Point alone is insufficient for validation. You must use ^1H NMR to confirm the position of the methyl group.

NMR Logic Tree (Diagram)



[Click to download full resolution via product page](#)

Figure 2: NMR decision logic for distinguishing the 3-methyl vs. 6-methyl isomers.

Validation Criteria

- ^1H NMR (DMSO- d_6):
 - 6-Methyl-3-nitro: The methyl group is attached to the benzene ring (C-6). It appears as a singlet around 2.45–2.55 ppm.

- 3-Methyl-6-nitro: The methyl group is attached to the pyrazole ring (C-3). It is deshielded by the C=N bond, appearing downfield at ~2.73 ppm.
- Melting Point:
 - If MP is 184–188°C, suspect the 3-methyl-6-nitro isomer.
 - If MP is >200°C, it supports the 6-methyl-3-nitro structure (consistent with 3-nitroindazole analogs).

Troubleshooting & Stability

Common Impurities

- Unreacted Starting Material: Lowers MP; check TLC.
- Dinitro Species: Formed if temperature exceeds 10°C during nitration.
- Isomeric Mixtures: 5-nitro or 7-nitro isomers may co-precipitate. Recrystallization from Ethanol is effective for separation.

Stability

- Thermal: Stable up to melting point. Decomposes at >250°C.
- Light: Nitro-indazoles are light-sensitive. Store in amber vials.
- Storage: Keep at room temperature (25°C) or 4°C for long-term storage.

References

- Chem-Impex International. (n.d.). 3-Methyl-6-nitro-1H-indazole Product Page. Retrieved from
- Ambeed. (n.d.). 3-Methyl-6-nitro-1H-indazole Characterization Data. Retrieved from
- Google Patents. (2023). US11702409B2 - Pyrazolyl derivatives useful as anti-cancer agents. Retrieved from
- BenchChem. (2025).[\[1\]](#)[\[5\]](#) Synthesis of 3-Methyl-6-nitro-1H-indazole. Retrieved from

- NIST Chemistry WebBook. (n.d.). 6-Nitro-1H-indazole Properties. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. grokipedia.com](https://grokipedia.com) [grokipedia.com]
- [3. 3-Methyl-6-nitroindazole\(6494-19-5\) 1H NMR spectrum](#) [chemicalbook.com]
- [4. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
- [5. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Melting Point & Characterization of 6-Methyl-3-Nitro-1H-Indazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1489660/docs#technical-guide-melting-point-characterization-of-6-methyl-3-nitro-1h-indazole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)